

Physicochemical properties of Lepimectin A4.

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Compound of Interest

Compound Name:	Lepimectin A4
CAS No.:	171249-05-1
Cat. No.:	B3025985

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An In-depth Technical Guide to the Physicochemical Properties of **Lepimectin A4**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **Lepimectin A4**, a potent macrocyclic lactone used in agriculture. The information is curated for researchers, scientists, and professionals involved in drug development and analytical sciences.

Core Physicochemical Characteristics

Lepimectin A4 is a semi-synthetic derivative of the milbemycin class of compounds.^{[1][2]} It is one of the two major components, alongside Lepimectin A3, that constitute the commercial insecticide Lepimectin.^{[1][2][3]} The structural differences between the A3 and A4 isomers are subtle, relating to methyl and ethyl substitutions on the milbemycin backbone.^[3]

Identification and Molecular Structure

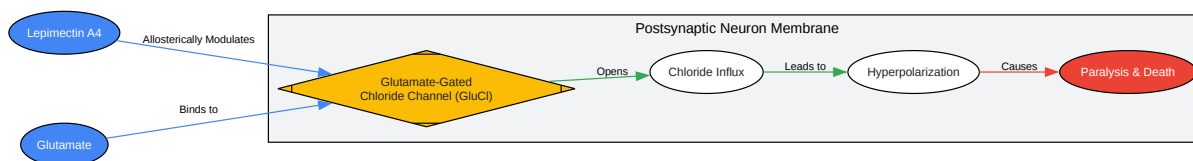
Property	Value	Source
IUPAC Name	(6R,13R,25R)-5-O-demethyl-28-deoxy-6,28-epoxy-25-ethyl-13-[[[(methoxyimino)phenylacetyl]oxy]-milbemycin B	[4][5]
CAS Number	171249-05-1	[1][4][5][6]
Molecular Formula	C41H53NO10	[1][4][5][6][7][8]
Molecular Weight	719.87 g/mol (also reported as 719.9 g/mol)	[1][4][5][6][7][8]
Exact Mass	719.3669	[4]
Elemental Analysis	C: 68.41%; H: 7.42%; N: 1.95%; O: 22.22%	[4]

Physical and Chemical Properties

Property	Value	Source
Appearance	Off-white solid	[1]
Purity	≥95%	[4][5][6][8]
Solubility	Soluble in ethanol, methanol, Dimethylformamide (DMF), and Dimethyl sulfoxide (DMSO).[1][2][4][5][8]	[1][2][4][5][8]
Storage Conditions	Short term (days to weeks): 0 - 4°C; Long term (months to years): -20°C.[4][5][8]	[4][5][8]
Stability	≥ 4 years when stored properly at -20°C.[5][8]	[5][8]
Shipping Conditions	Shipped at ambient temperature as a non-hazardous chemical.[4][5]	[4][5]

Mechanism of Action: Glutamate-Gated Chloride Channels

Similar to other milbemycins, **Lepimectin A4**'s insecticidal, acaricidal, and nematocidal properties stem from its activity as an allosteric modulator of glutamate-gated chloride channels (GluCl) in invertebrates.[1][2][9] This action leads to an increased influx of chloride ions into nerve and muscle cells, causing hyperpolarization, which results in paralysis and eventual death of the target pest.[9]



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Mechanism of action of **Lepimectin A4** on GluCl channels.

Experimental Protocols: Residue Analysis

The determination of **Lepimectin A4** residues in agricultural products is crucial for ensuring food safety. High-Performance Liquid Chromatography (HPLC) coupled with a Photodiode Array (PDA) detector is a common analytical method.[10][11]

Sample Preparation and Extraction

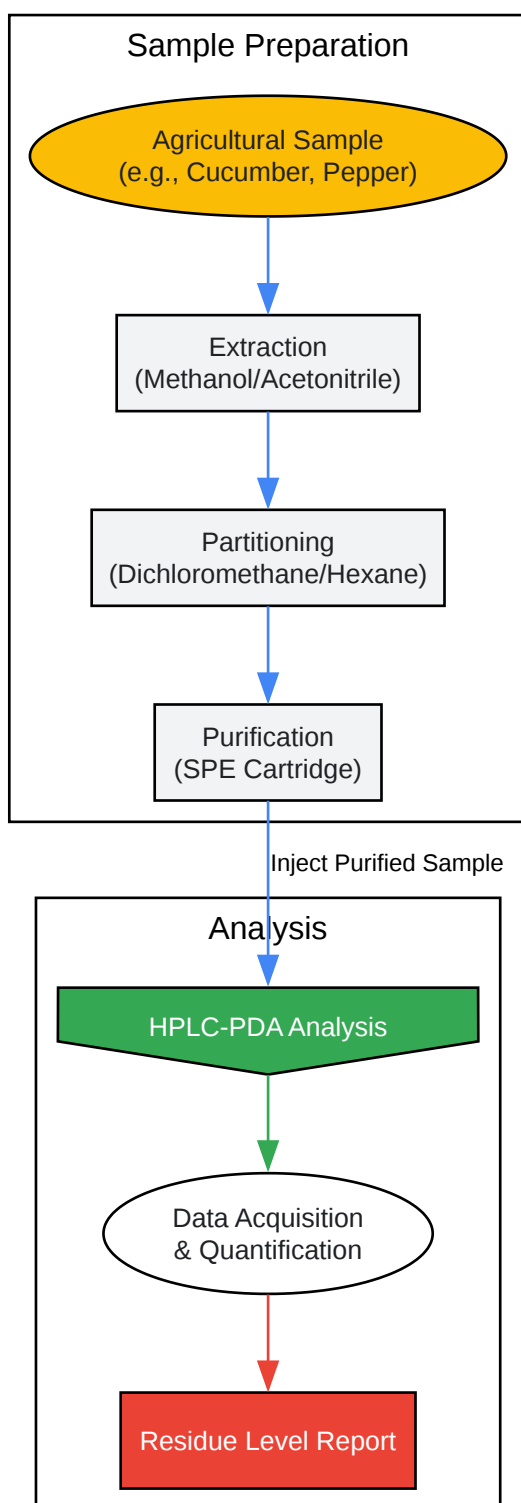
A validated method for determining lepimectin residues in agricultural commodities involves several key steps:[10][11]

- **Extraction:** The initial step is to extract lepimectin residues from the sample matrix. This is typically achieved by homogenizing the sample with a solvent like methanol or acetonitrile. [10][11][12]
- **Partitioning:** A liquid-liquid partitioning step is then employed to separate the analyte from interfering substances. Dichloromethane or a combination of ethyl acetate and n-hexane are commonly used for this purpose.[10][12]
- **Purification/Clean-up:** The extract is further purified to remove any remaining matrix components that could interfere with the analysis. This is often accomplished using Solid Phase Extraction (SPE) with an aminopropyl (NH₂) cartridge.[10][11]

HPLC-PDA Analysis

The purified sample is then analyzed using an HPLC-PDA system. The specific conditions can vary, but a general protocol would include:

- **Chromatographic Column:** A C18 reverse-phase column is typically used for separation.
- **Mobile Phase:** A mixture of organic solvents (e.g., acetonitrile) and water in a gradient or isocratic elution.
- **Detection:** The photodiode array detector is set to monitor the absorbance at the wavelength of maximum absorbance for **Lepimectin A4**.
- **Quantification:** The concentration of lepimectin is determined by comparing the peak area of the analyte in the sample to that of a known standard. The limit of detection (LOD) and limit of quantification (LOQ) for this method have been reported as 0.005 mg/kg and 0.01 mg/kg, respectively.^{[10][11]}



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Workflow for the analysis of **Lepimectin A4** residues.

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